

# Solubility Profile of 4-Nitroisophthalic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 4-Nitroisophthalic acid

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This technical guide provides an in-depth overview of the solubility characteristics of **4-nitroisophthalic acid** in common organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document summarizes the existing information, provides general experimental protocols for solubility determination, and presents a logical workflow for solubility assessment.

## Introduction to 4-Nitroisophthalic Acid

**4-Nitroisophthalic acid** is a nitro-substituted aromatic dicarboxylic acid. Its chemical structure, featuring both polar carboxylic acid groups and a nitro group, as well as a nonpolar benzene ring, results in a nuanced solubility profile. Understanding its solubility is crucial for its application in chemical synthesis, materials science, and pharmaceutical development, particularly in areas like drug formulation and the synthesis of metal-organic frameworks (MOFs).

## Quantitative Solubility Data

Precise, experimentally determined quantitative solubility data for **4-nitroisophthalic acid** in a range of common organic solvents is not extensively reported in peer-reviewed journals or chemical databases. However, some qualitative information and data for the closely related isomer, 5-nitroisophthalic acid, can provide valuable insights.

One source indicates a calculated solubility for **4-nitroisophthalic acid** of 20.6 mg/mL (0.0975 mol/L), though the solvent is not explicitly mentioned, it is presumed to be water[1]. Another source states the water solubility to be 0.05 M[2]. A synthesis procedure for **4-nitroisophthalic acid** mentions its extraction from an acidified aqueous solution using ethyl acetate, which suggests a notable solubility in this solvent[3].

For the related compound, 5-nitroisophthalic acid, it is reported to be soluble in acetonitrile, dimethyl sulfoxide (DMSO), and methanol[4][5]. This suggests that **4-nitroisophthalic acid** is also likely to exhibit solubility in these polar aprotic and protic organic solvents.

Table 1: Summary of Available Solubility Information for **4-Nitroisophthalic Acid** and Related Compounds

Compound	Solvent	Temperature (°C)	Solubility	Data Type
4-Nitroisophthalic Acid	Water	Not Specified	0.05 M	Quantitative[2]
4-Nitroisophthalic Acid	Water (presumed)	Not Specified	20.6 mg/mL (0.0975 mol/L)	Calculated[1]
4-Nitroisophthalic Acid	Ethyl Acetate	Not Specified	Soluble	Qualitative[3]
5-Nitroisophthalic Acid	Water	20	1.5 g/L	Quantitative
5-Nitroisophthalic Acid	Acetonitrile	Not Specified	Soluble	Qualitative
5-Nitroisophthalic Acid	Dimethyl Sulfoxide (DMSO)	Not Specified	Soluble	Qualitative[5]
5-Nitroisophthalic Acid	Methanol	Not Specified	Slightly Soluble	Qualitative[6]

# Experimental Protocol for Solubility Determination (Gravimetric Method)

The following provides a detailed methodology for determining the solubility of **4-nitroisophthalic acid** in a given organic solvent using the gravimetric method. This is a fundamental and widely used technique for establishing solubility.<sup>[7][8][9]</sup>

## 3.1. Materials and Apparatus

- **4-Nitroisophthalic acid** (high purity)
- Selected organic solvent (e.g., methanol, ethanol, acetone, ethyl acetate, DMSO)
- Analytical balance ( $\pm 0.0001$  g)
- Thermostatic shaker or water bath
- Calibrated thermometer
- Syringe filters (chemically compatible with the solvent)
- Glass vials with screw caps
- Pipettes
- Drying oven

## 3.2. Procedure

- **Sample Preparation:** Accurately weigh an excess amount of **4-nitroisophthalic acid** and add it to a glass vial containing a known volume or mass of the chosen organic solvent. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Seal the vials and place them in a thermostatic shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. The time to reach equilibrium should be determined

experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.

- **Sample Withdrawal and Filtration:** Once equilibrium is achieved, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle. Carefully withdraw a known volume of the supernatant using a pre-heated (if the experiment is above room temperature) pipette or syringe. Immediately filter the solution through a syringe filter to remove any undissolved particles.
- **Solvent Evaporation:** Accurately weigh a clean, dry evaporating dish. Transfer a precise volume of the clear filtrate into the evaporating dish and reweigh to determine the exact mass of the solution. Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **4-nitroisophthalic acid**.
- **Mass Determination:** Once the solvent is completely evaporated, cool the evaporating dish in a desiccator and weigh it. Repeat the drying and weighing process until a constant mass is obtained.

### 3.3. Data Calculation

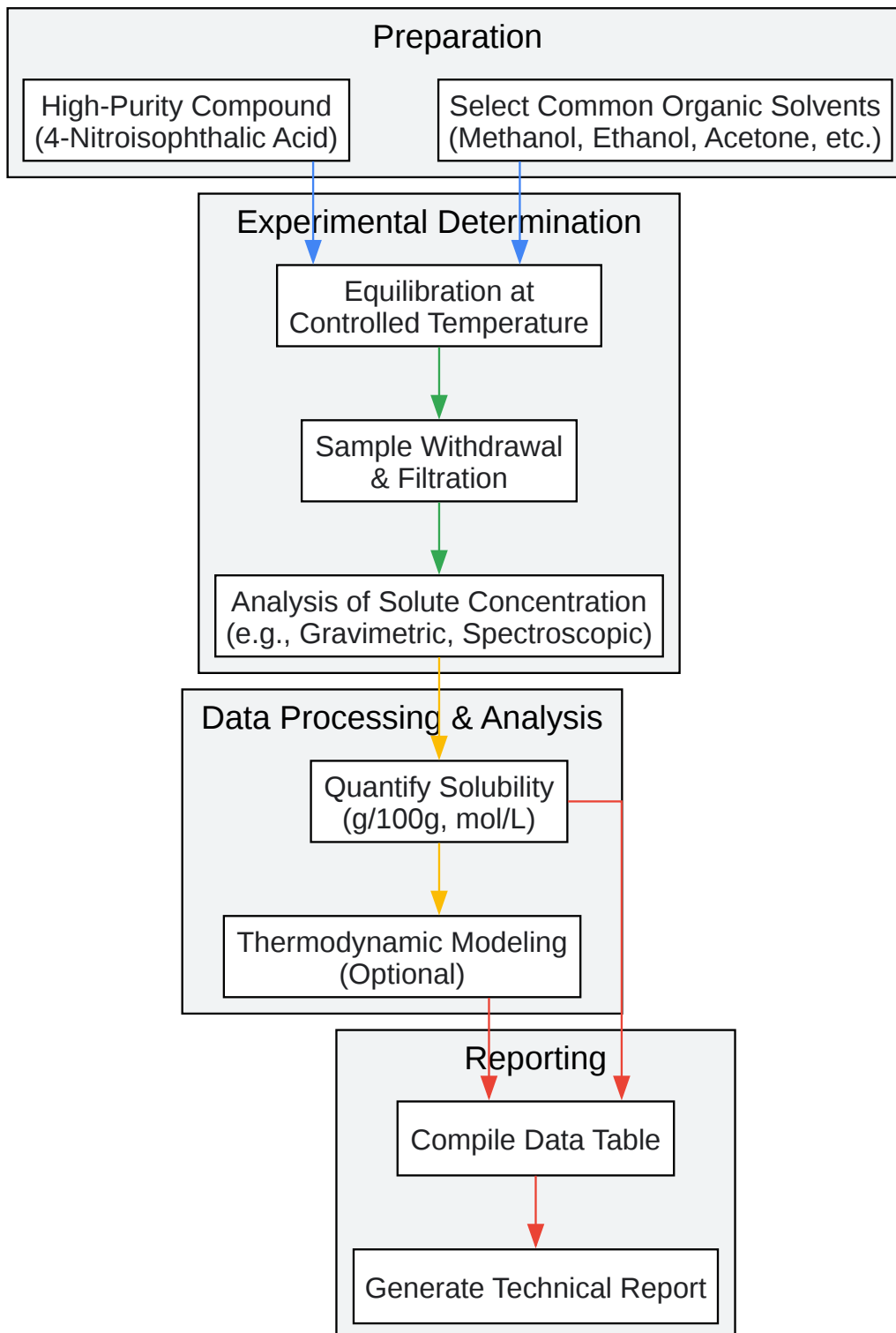
The solubility can be expressed in various units, such as g/100g of solvent or mol/L.

- **Mass of dissolved 4-nitroisophthalic acid:** (Mass of evaporating dish + residue) - (Mass of empty evaporating dish)
- **Mass of the solvent:** (Mass of evaporating dish + solution) - (Mass of evaporating dish + residue)
- **Solubility ( g/100g solvent):** (Mass of dissolved **4-nitroisophthalic acid** / Mass of the solvent) x 100

## Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for the comprehensive assessment of a compound's solubility, such as **4-nitroisophthalic acid**.

## Solubility Assessment Workflow



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Caption: A logical workflow for determining the solubility of a chemical compound.

## Conclusion

While specific quantitative solubility data for **4-nitroisophthalic acid** in common organic solvents is sparse, qualitative information and data from related compounds suggest its solubility in polar organic solvents. For researchers and professionals requiring precise solubility data, direct experimental determination is recommended. The provided gravimetric method offers a reliable and straightforward approach for this purpose. A systematic workflow, as outlined, ensures a comprehensive and accurate assessment of the compound's solubility profile, which is essential for its effective utilization in research and development.

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